

# N-Boc-pyrrolidine molecular weight and formula

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## Compound of Interest

Compound Name: 1-Boc-Pyrrolidine

Cat. No.: B140231

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## An In-depth Technical Guide on N-Boc-pyrrolidine: Molecular Properties

This technical guide provides essential information regarding the molecular weight and chemical formula of N-Boc-pyrrolidine, a key reagent in organic synthesis, particularly in the development of pharmaceuticals. The data is presented for researchers, scientists, and professionals in drug development.

## Core Molecular Data

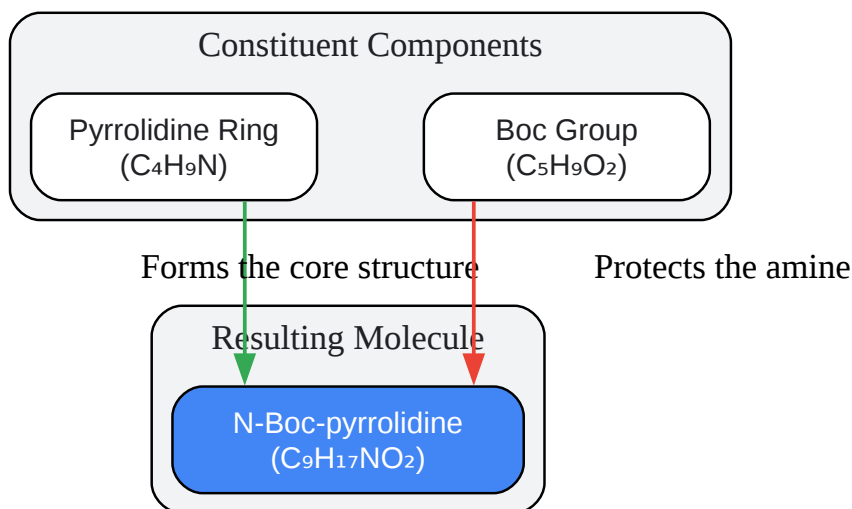
N-Boc-pyrrolidine, also known as tert-butyl pyrrolidine-1-carboxylate, is a protected form of pyrrolidine. The tert-butoxycarbonyl (Boc) group serves as a protecting group for the amine, which can be removed under acidic conditions. This characteristic makes it a valuable intermediate in the synthesis of more complex molecules.

The fundamental molecular properties of N-Boc-pyrrolidine are summarized below. This data is critical for stoichiometric calculations in reaction planning and for the characterization of synthesized compounds.

Property	Value	Citations
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>2</sub>	[1][2][3]
Molecular Weight	171.24 g/mol	[1][2][3]
IUPAC Name	tert-butyl pyrrolidine-1-carboxylate	[1]
CAS Number	86953-79-9	[2][3]

## Molecular Structure and Composition

The chemical structure of N-Boc-pyrrolidine consists of a central pyrrolidine ring where the nitrogen atom is bonded to a tert-butoxycarbonyl (Boc) protecting group. The diagram below illustrates the logical relationship between these constituent parts.



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Diagram illustrating the molecular composition of N-Boc-pyrrolidine.

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## References

- 1. N-Boc-pyrrolidine | C<sub>9</sub>H<sub>17</sub>NO<sub>2</sub> | CID 643455 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 001chemical.com [001chemical.com]
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